

Application of 5-Bromo-N-ethylnicotinamide in Medicinal Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: **5-Bromo-N-ethylnicotinamide**

Cat. No.: **B064916**

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Introduction

5-Bromo-N-ethylnicotinamide is a halogenated derivative of nicotinamide, a class of compounds with significant interest in medicinal chemistry. While specific research on the N-ethyl derivative is limited in publicly available literature, its structural similarity to other 5-brominated nicotinamide analogs, such as 5-bromo-N-methylnicotinamide and 5-bromonicotinic acid, suggests a high potential for diverse biological activities.^{[1][2][3]} The presence of a bromine atom at the 5-position of the pyridine ring provides a handle for further chemical modification, making it a valuable scaffold in drug discovery.^[4] This document outlines potential applications, hypothesized mechanisms of action, and detailed experimental protocols to guide researchers in exploring the therapeutic potential of **5-Bromo-N-ethylnicotinamide**.

Potential Therapeutic Applications

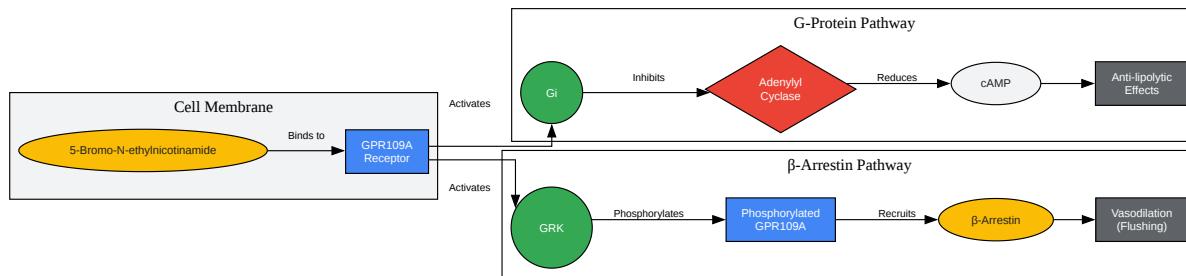
Based on the activities of structurally related compounds, **5-Bromo-N-ethylnicotinamide** is a candidate for investigation in the following therapeutic areas:

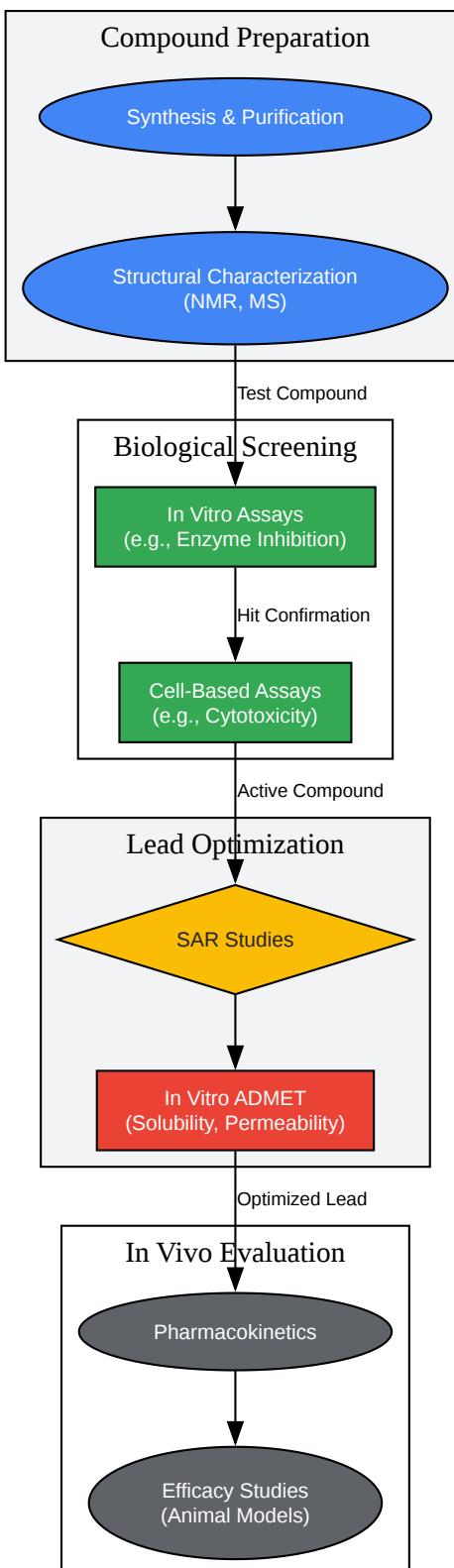
- Oncology: As an inhibitor of enzymes like poly(ADP-ribose) polymerase (PARP) or various kinases, which are crucial targets in cancer therapy.^[3]

- Infectious Diseases: By targeting microbial enzymes such as nicotinamidases, it could serve as a novel antimicrobial agent.[1]
- Metabolic Disorders: Through potential modulation of receptors like GPR109A, which is involved in lipid metabolism.[2]
- Neurodegenerative Diseases: By influencing pathways involved in cellular energy and stress responses, similar to other nicotinamide derivatives.

Hypothesized Mechanism of Action: GPR109A Signaling

One plausible mechanism of action for **5-Bromo-N-ethylnicotinamide**, extrapolated from the known activity of 5-bromonicotinic acid, is the modulation of the G-protein coupled receptor 109A (GPR109A).[2] Activation of this receptor can initiate two distinct signaling cascades: a G-protein-dependent pathway and a β -arrestin-dependent pathway.



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References

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